

Application Note: Structural Elucidation of Isosalvianolic Acid C using NMR Spectroscopy

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Compound of Interest

Compound Name: *Isosalvianolic Acid C*

Cat. No.: *B15613802*

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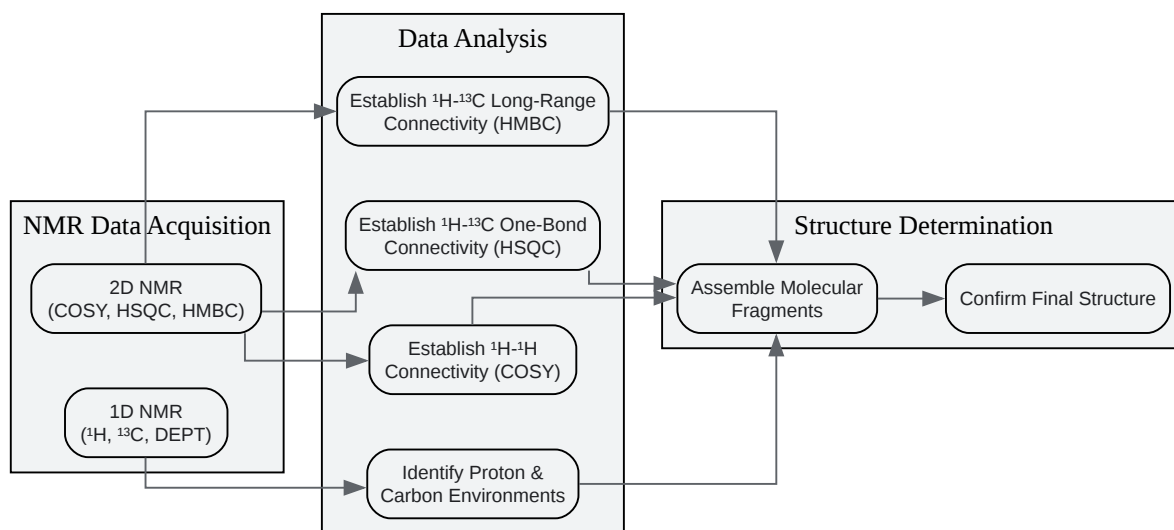
Audience: Researchers, scientists, and drug development professionals.

Introduction:

Isosalvianolic acid C is a bioactive phenolic compound isolated from various *Salvia* species, known for its significant antioxidant properties.^[1] Its complex structure necessitates a comprehensive analytical approach for unambiguous characterization. This application note details the use of one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy for the complete structural elucidation of **Isosalvianolic Acid C**. The methodologies and data presented herein provide a robust framework for the identification and characterization of this and structurally related natural products.

Structural Elucidation Workflow

The structural elucidation of **Isosalvianolic Acid C** is systematically achieved by a series of NMR experiments. The workflow begins with the acquisition of 1D ¹H and ¹³C NMR spectra to identify the basic proton and carbon environments. Subsequently, 2D NMR experiments, including COSY, HSQC, and HMBC, are employed to establish connectivity and build the molecular framework.



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Caption: Experimental workflow for the structural elucidation of **Isosalvianolic Acid C**.

Quantitative NMR Data

The following tables summarize the ¹H and ¹³C NMR chemical shift data for **Isosalvianolic Acid C**, recorded in C₆D₆.

Table 1: ¹H NMR Data (C₆D₆)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-1	2.37	m	
H-2 α	1.20	m	
H-2 β	2.06	m	
H-3 α	1.42	m	
H-3 β	1.61	m	
H-4	2.72	m	
H-7	4.56	dd	5.6, 2.6
H-10	6.22	d	1.9
H-11	7.39	d	1.9
H-13	1.08	d	6.7
H-14	0.76	s	
H-15	1.11	s	
7-OH	d	5.6	

Table 2: ^{13}C NMR Data (C_6D_6)

Position	Chemical Shift (δ) ppm	DEPT
C-1	C	
C-2	CH ₂	
C-3	CH ₂	
C-4	32.2	CH
C-5	120.8	C
C-6	C	
C-7	72.3	
C-8	C	
C-9	52.2	C
C-10	109.3	CH
C-11	142.2	CH
C-12	C	
C-13	CH ₃	
C-14	CH ₃	
C-15	CH ₃	

Note: Some carbon chemical shifts were not explicitly provided in the source material but their presence was confirmed by 2D NMR correlations.

Key 2D NMR Correlations

The structural backbone of **Isosalvianolic Acid C** was pieced together using key correlations from COSY and HMBC spectra.

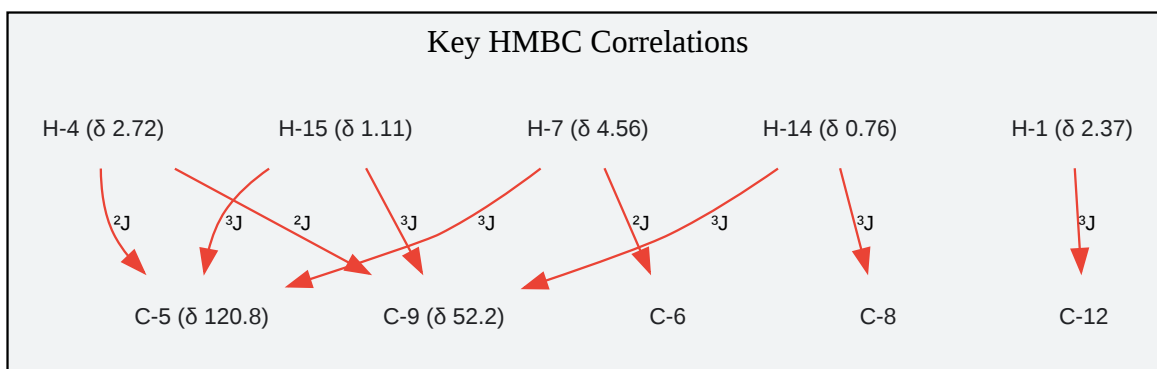
COSY Correlations:

The COSY spectrum revealed proton-proton coupling networks. A key observation was the coupling between H-4 (δ 2.72) and a proton on the same carbon, confirming a CH₂ group

which is part of a larger spin system including protons at δ 1.20, 2.06, 1.42, and 1.61.[2]

HMBC Correlations:

Long-range proton-carbon correlations were instrumental in connecting different structural fragments.



Isosalvianolic Acid C Structure

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References

- 1. Isosalvianolic acid C | 142115-17-1 | SFA11517 | Biosynth [biosynth.com]
- 2. rsc.org [rsc.org]

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